

# Structure of Methyl piperidine-4-carboxylate hydrochloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Methyl piperidine-4-carboxylate hydrochloride*

Cat. No.: *B1342576*

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An In-depth Technical Guide to **Methyl Piperidine-4-carboxylate Hydrochloride**

## Introduction

**Methyl piperidine-4-carboxylate hydrochloride** is a heterocyclic organic compound that serves as a crucial building block in the synthesis of a wide array of pharmaceutical agents and research chemicals.[1][2] As a derivative of piperidine, a saturated six-membered heterocycle containing a nitrogen atom, this compound's structure is a common scaffold in medicinal chemistry. Its utility is primarily as a pharmaceutical intermediate, particularly in the development of analgesics and anti-inflammatory drugs.[2] This technical guide provides a comprehensive overview of the structure, properties, synthesis, and applications of **Methyl piperidine-4-carboxylate hydrochloride** for researchers, scientists, and drug development professionals.

## Chemical Structure and Properties

The fundamental characteristics of **Methyl piperidine-4-carboxylate hydrochloride** are summarized below. The compound exists as a white to yellow solid at room temperature.[3]

Chemical Identifiers and Properties

Property	Value	Reference
IUPAC Name	methyl piperidine-4-carboxylate;hydrochloride	[4]
CAS Number	7462-86-4	[1][3][4][5][6][7]
Molecular Formula	C <sub>7</sub> H <sub>14</sub> ClNO <sub>2</sub>	[1][4]
Molecular Weight	179.64 g/mol	[1][4][5]
Melting Point	160°C	[8]
Boiling Point	85-90°C	[8]
Flash Point	160°C	[9]
Density	1.06 g/mL	[8]
Solubility	Slightly soluble in water.	[10]
InChI Key	XAVNWNCTXQDFLF-UHFFFAOYSA-N	[3][4]
SMILES	<chem>COC(=O)C1CCNCC1.Cl</chem>	[4]

## Chemical Structure

Figure 1: Chemical structure of **Methyl piperidine-4-carboxylate hydrochloride**.

## Spectroscopic Data

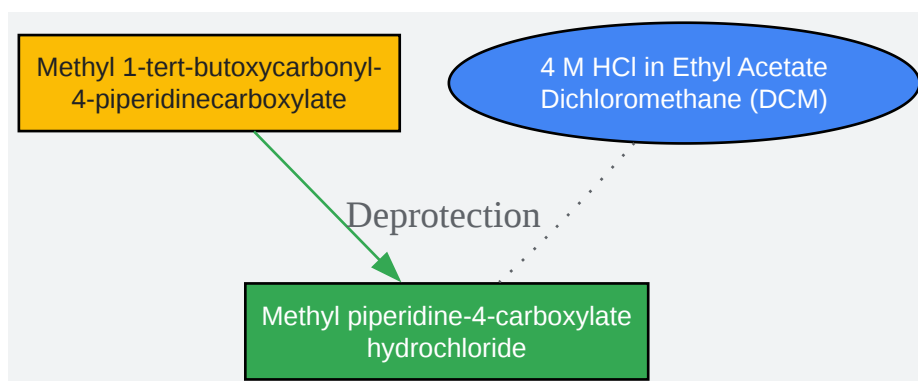
Spectroscopic analysis is essential for the structural confirmation of **Methyl piperidine-4-carboxylate hydrochloride**. The following table summarizes key spectroscopic data.

Spectroscopic Data	Details
<sup>1</sup> H NMR	(400 MHz, CD <sub>3</sub> OD): δ 3.73 (s, 3H), 3.44-3.39 (m, 2H), 3.15-3.09 (m, 2H), 2.82-2.77 (m, 1H), 2.21-2.16 (m, 2H), 1.99-1.89 (m, 2H).[1]
Mass Spectrometry	MS-ESI: m/z 144.2 [M + H - HCl] <sup>+</sup> . [1]

## Synthesis and Experimental Protocols

A common and efficient method for the synthesis of **Methyl piperidine-4-carboxylate hydrochloride** involves the deprotection of a Boc-protected precursor.<sup>[1]</sup>

### Synthesis Workflow



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Figure 2: Synthesis workflow for **Methyl piperidine-4-carboxylate hydrochloride**.

### Detailed Experimental Protocol

The following protocol is adapted from a standard laboratory procedure for the synthesis of **Methyl piperidine-4-carboxylate hydrochloride**.<sup>[1]</sup>

- **Reaction Setup:** To a solution of methyl 1-tert-butoxycarbonyl-4-piperidinecarboxylate (2.16 g, 8.88 mmol) in dichloromethane (DCM, 3 mL), add a 4 M solution of hydrochloric acid in ethyl acetate (EtOAc, 6 mL).
- **Reaction:** Stir the reaction mixture at room temperature for 1.5 hours.
- **Workup:** Remove the solvent by concentration under reduced pressure.
- **Product:** The resulting white solid is **Methyl piperidine-4-carboxylate hydrochloride** (1.59 g, 99% yield).<sup>[1]</sup>

## Applications in Research and Drug Development

**Methyl piperidine-4-carboxylate hydrochloride** is a versatile intermediate in organic synthesis, particularly within the pharmaceutical industry.[1][2]

- **Pharmaceutical Synthesis:** It is a key starting material for the synthesis of various biologically active molecules. Its applications include the creation of analgesics and anti-inflammatory drugs.[2]
- **Agrochemicals:** This compound is also utilized in the formulation of agrochemicals, such as pesticides and herbicides.[2]
- **Material Science:** In material science, it is used in the development of polymers and resins. [2]
- **Catalysis and Directed Synthesis:** It serves as a reactant for the C-2 arylation of piperidines via directed transition metal-catalyzed sp<sup>3</sup> C-H activation.[10] It is also used in the synthesis of antitubercular agents, aminopyrazine inhibitors, and orally available naphthyridine protein kinase D inhibitors.[10]

## Safety and Handling

**Methyl piperidine-4-carboxylate hydrochloride** is classified with the following hazard statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).[3] Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. It should be stored at room temperature and is incompatible with strong oxidizing agents.[3][10]

## Conclusion

**Methyl piperidine-4-carboxylate hydrochloride** is a fundamentally important molecule in the fields of medicinal chemistry and organic synthesis. Its straightforward synthesis, coupled with the reactivity of the piperidine ring and the methyl ester, makes it an invaluable precursor for a diverse range of more complex target molecules. This guide has provided a detailed overview of its structure, properties, synthesis, and applications to aid researchers in their scientific endeavors.

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- To cite this document: BenchChem. [Structure of Methyl piperidine-4-carboxylate hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1342576#structure-of-methyl-piperidine-4-carboxylate-hydrochloride]

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